In-Depth Technical Guide: Solubility Profile of 4-(2,5-Dimethylphenoxy)-3-methylaniline

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Compound of Interest

Compound Name:	*4-(2,5-Dimethylphenoxy)-3-methylaniline*
CAS No.:	*946741-87-3*
Cat. No.:	*B3172758*

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Executive Summary & Chemical Identity[1][2]

4-(2,5-Dimethylphenoxy)-3-methylaniline (CAS: 946741-87-3) is a specialized aromatic amine intermediate, structurally characterized by a diphenyl ether backbone substituted with an amino group and three methyl groups. Its solubility behavior is governed by the interplay between its lipophilic aromatic core and the polar, hydrogen-bonding capability of the primary amine.

Understanding the solubility of this compound is critical for optimizing reaction yields, purification via recrystallization, and formulation in high-performance polymers or pharmaceutical applications.

Physicochemical Profile

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Property	Value (Estimated/Experimental)	Significance
Molecular Formula	$C_{15}H_{17}NO$	Basis for stoichiometry.
Molecular Weight	227.30 g/mol	Moderate MW facilitates solubility in small-molecule solvents.
Predicted LogP	3.8 – 4.5	Highly lipophilic; indicates poor water solubility.
H-Bond Donors	1 ($-NH_2$)	Capable of donating H-bonds to alcohols/ketones.
H-Bond Acceptors	2 ($-NH_2$, -O-)	Capable of accepting H-bonds from protic solvents.
Physical State	Solid (Crystalline)	Likely requires energy (heat/sonication) to disrupt lattice.

Solubility Landscape: Theoretical & Empirical Analysis

The solubility of **4-(2,5-Dimethylphenoxy)-3-methylaniline** is dictated by the "Like Dissolves Like" principle. The molecule possesses a significant hydrophobic domain (two aromatic rings + three methyl groups) balanced by a single polar amine functionality.

Solvent Class Compatibility

The following table categorizes solvents based on their thermodynamic affinity for the solute.

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Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Strong dispersion forces and dipole-dipole interactions disrupt the crystal lattice effectively.
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	High dielectric constants and ability to accept H-bonds from the amine group facilitate dissolution.
Ketones & Esters	Acetone, MEK, Ethyl Acetate	Good (20–50 mg/mL)	Favorable dipole-dipole interactions; carbonyl oxygens act as H-bond acceptors.
Aromatic Hydrocarbons	Toluene, Xylene, Chlorobenzene	Moderate to Good	- stacking interactions between solvent and the diphenyl ether core. Solubility increases significantly with temperature.
Alcohols	Methanol, Ethanol, Isopropanol	Moderate	Soluble due to H-bonding, but limited by the large hydrophobic surface area of the solute.
Aliphatic Hydrocarbons	Hexane, Heptane, Cyclohexane	Poor (<1 mg/mL)	Lack of polarity and H-bonding capability makes these poor solvents; often used as anti-solvents.

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Water	Water (Neutral pH)	Insoluble	Hydrophobic effect dominates.
Acidic Water	0.1M HCl, 1M Acetic Acid	Soluble	Protonation of the amine (-NH_2 -NH_3^+) forms a water-soluble salt.

Hansen Solubility Parameters (HSP) Analysis

To scientifically select a solvent, we evaluate the three Hansen parameters:

- (Dispersion): High, due to aromatic rings. Matches well with Aromatics/Chlorinated solvents.
- (Polarity): Low-Moderate, due to ether/amine dipoles. Matches Ketones/Esters.
- (Hydrogen Bonding): Moderate, due to amine. Matches Alcohols.

Conclusion: The "Sweet Spot" for solubility lies in solvents with moderate polarity and moderate H-bonding capacity (e.g., THF, Ethyl Acetate) or high dispersion/polarizability (e.g., DCM, Toluene).

Experimental Protocols for Solubility Determination

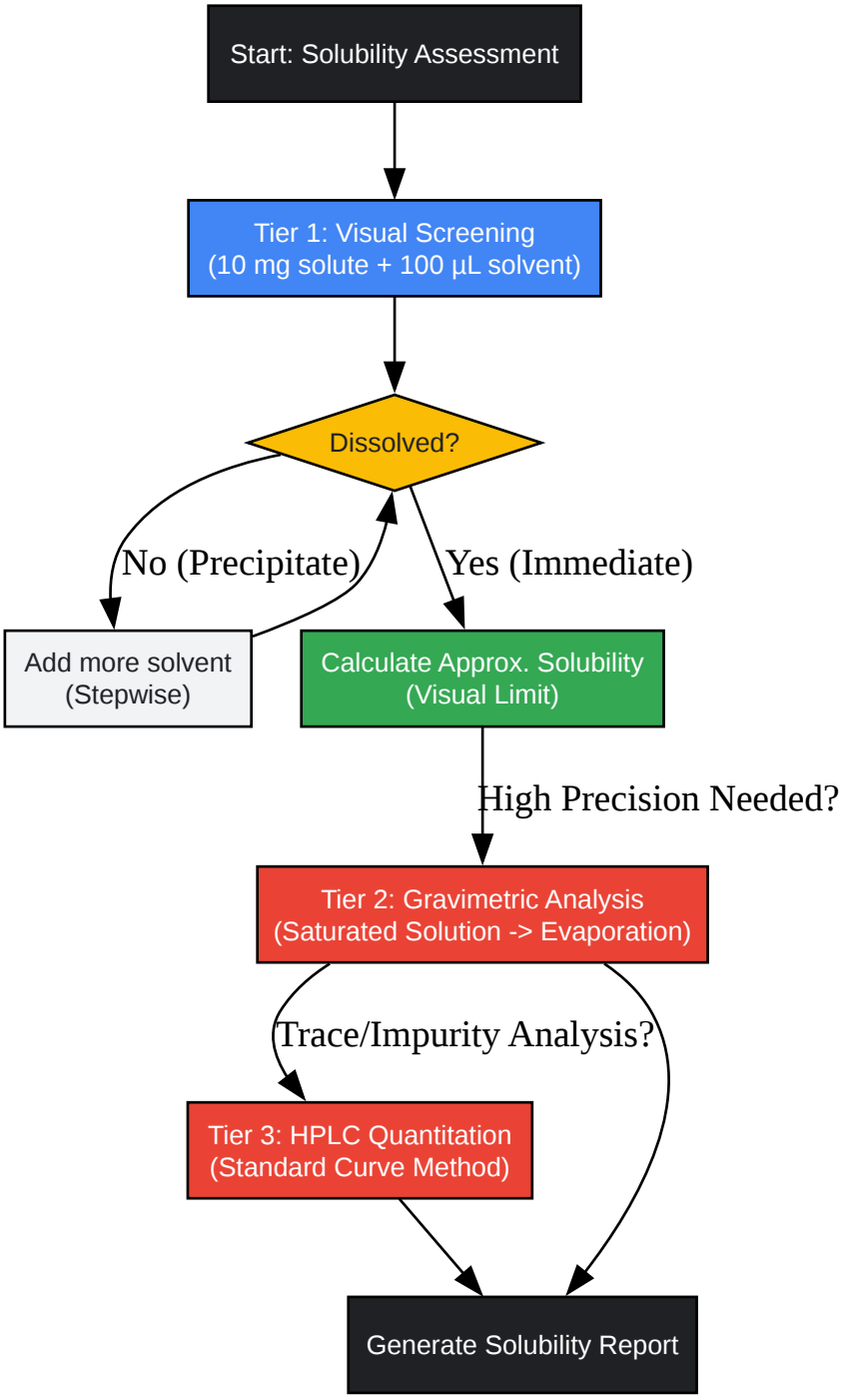
As a Senior Application Scientist, relying solely on predictions is insufficient. The following protocols provide a robust, self-validating workflow to determine the exact solubility limit (

).

Workflow Visualization

The following diagram outlines the decision process for solvent selection and solubility testing.

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Figure 1: Step-by-step workflow for determining the solubility limit of **4-(2,5-Dimethylphenoxy)-3-methylaniline**.

Protocol: Gravimetric Determination (Standard Method)

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This method is the "Gold Standard" for solubility determination when HPLC is unavailable or when high concentrations are expected.

Materials:

- **4-(2,5-Dimethylphenoxy)-3-methylaniline** (High Purity >98%)
- Target Solvent (e.g., Toluene, Ethyl Acetate)
- Analytical Balance (0.1 mg precision)
- Syringe Filter (0.45 µm PTFE)
- Temperature-controlled shaker/bath

Procedure:

- Preparation: Add excess solid (~500 mg) to a glass vial containing 5 mL of the target solvent.
- Equilibration: Seal the vial and shake at the target temperature (e.g., 25°C) for 24 hours to ensure thermodynamic equilibrium.
- Filtration: Allow the suspension to settle. Remove 2 mL of the supernatant using a syringe and filter it through a 0.45 µm PTFE filter into a pre-weighed vial (

).
- Evaporation: Evaporate the solvent carefully (using a gentle N_2 stream or rotary evaporator) until a constant mass is achieved.
- Weighing: Weigh the vial with the dried residue (

).
- Calculation:

Applications & Process Implications

Recrystallization Strategy

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For purification, a binary solvent system is recommended based on the solubility profile:

- Good Solvent: Ethanol or Ethyl Acetate (dissolves well at high temp).
- Anti-Solvent: Water or Hexane (induces precipitation upon cooling/addition).

Protocol: Dissolve the crude amine in minimal hot Ethanol. Slowly add Water until slight turbidity persists. Re-heat to clear, then allow to cool slowly to 4°C.

Reaction Solvent Selection

- Acylation/Alkylation: Use Dichloromethane (DCM) or Toluene. These solvents dissolve the amine well and are inert to typical acylating agents.
- Coupling Reactions (Azo Dyes): Use Dilute HCl or Acetic Acid. The amine must be protonated (diazotized) in an aqueous acidic medium.

Safety & Handling (E-E-A-T)

Warning: Aromatic amines are known to be toxic and potentially carcinogenic.

- Skin Absorption: **4-(2,5-Dimethylphenoxy)-3-methylaniline** is lipophilic and can easily penetrate the skin. Nitrile gloves are mandatory; double-gloving is recommended when handling solutions in organic solvents (e.g., DMSO) which enhance skin permeability.
- Inhalation: Handle all solids in a fume hood to prevent inhalation of dust.
- Waste Disposal: All solvent waste containing this amine must be segregated as "Halogenated" (if DCM used) or "Non-Halogenated Organic" waste and incinerated. Do not pour down the drain.

References

- PubChem.Compound Summary for Amines and Diphenyl Ethers. National Library of Medicine. Available at: [Link]
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- Vogel, A. I.Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989.

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